

Personal protective equipment for handling 1-Hydroxy-2,1-benzoxaborolane

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Compound of Interest

Compound Name: **1-Hydroxy-2,1-benzoxaborolane**

Cat. No.: **B1205723**

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Essential Safety and Handling Guide for 1-Hydroxy-2,1-benzoxaborolane

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Hydroxy-2,1-benzoxaborolane** (CAS No: 5735-41-1). Adherence to these procedural guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification

1-Hydroxy-2,1-benzoxaborolane is classified with the following hazards.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Statement	Code	Description
Skin Irritation (Category 2)	H315	Causes skin irritation. [1] [2] [3]
Serious Eye Irritation (Category 2A)	H319	Causes serious eye irritation. [1] [2] [3]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335	May cause respiratory irritation. [1] [2] [3]

Signal Word: Warning

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to ensure safety when handling **1-Hydroxy-2,1-benzoxaborolane**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specifications & Rationale
Eyes/Face	Safety glasses with side-shields or Goggles	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU) to protect against splashes and airborne particles. [1]
Skin	Chemical-resistant gloves	Gloves must be inspected for integrity before each use and satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374. [1] Use proper glove removal technique to avoid skin contact. [1]
Protective clothing	A lab coat, chemical-resistant apron, or coveralls should be worn to prevent skin contact. The type of body protection should be selected based on the concentration and amount of the dangerous substance at the specific workplace. [1]	
Respiratory	Dust mask or respirator	Respiratory protection is not typically required for small quantities in well-ventilated areas. [1] If dusts are generated, a NIOSH-approved N95 (US) or EN 143 type P1 (EU) particulate respirator is recommended. [1]

Operational and Disposal Plans

A strict operational plan is necessary to minimize exposure and ensure safe handling from receipt to disposal.

Step-by-Step Handling Protocol:

- Engineering Controls: Always handle **1-Hydroxy-2,1-benzoxaborolane** in a well-ventilated area. For procedures that may generate dust, use a certified chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.
- Pre-Handling Inspection: Before use, inspect the container for any damage or leaks. Ensure all necessary PPE is available and in good condition.
- Handling: Avoid the formation of dust and aerosols.[\[1\]](#) Avoid breathing vapors, mist, or gas. [\[1\]](#) Prevent contact with skin and eyes. When transferring the solid, use a spatula or other appropriate tool. For solution preparation, add the solid slowly to the solvent to avoid splashing.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed when not in use and store it locked up.[\[1\]](#)
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#) Clean the work area and decontaminate any equipment used. Dispose of contaminated gloves and other disposable PPE as hazardous waste.[\[1\]](#)

Disposal Plan:

All waste containing **1-Hydroxy-2,1-benzoxaborolane** must be treated as hazardous waste and disposed of according to institutional and local regulations.[\[4\]](#)[\[5\]](#)

- Segregation: Collect all solid waste (e.g., contaminated gloves, weighing paper, pipette tips) in a designated, labeled hazardous waste container.[\[4\]](#) Collect all liquid waste in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Labeling: Clearly label all waste containers with "Hazardous Waste," the full chemical name "**1-Hydroxy-2,1-benzoxaborolane**," and the associated hazard symbols (e.g., irritant).[\[4\]](#)

- Disposal: Transfer the sealed and labeled waste containers to your institution's environmental health and safety department for disposal at a licensed hazardous waste facility. Do not dispose of this chemical down the drain.[\[1\]](#)

Spill Management and First Aid

Spill Response:

In the event of a spill, immediate and appropriate action is required.

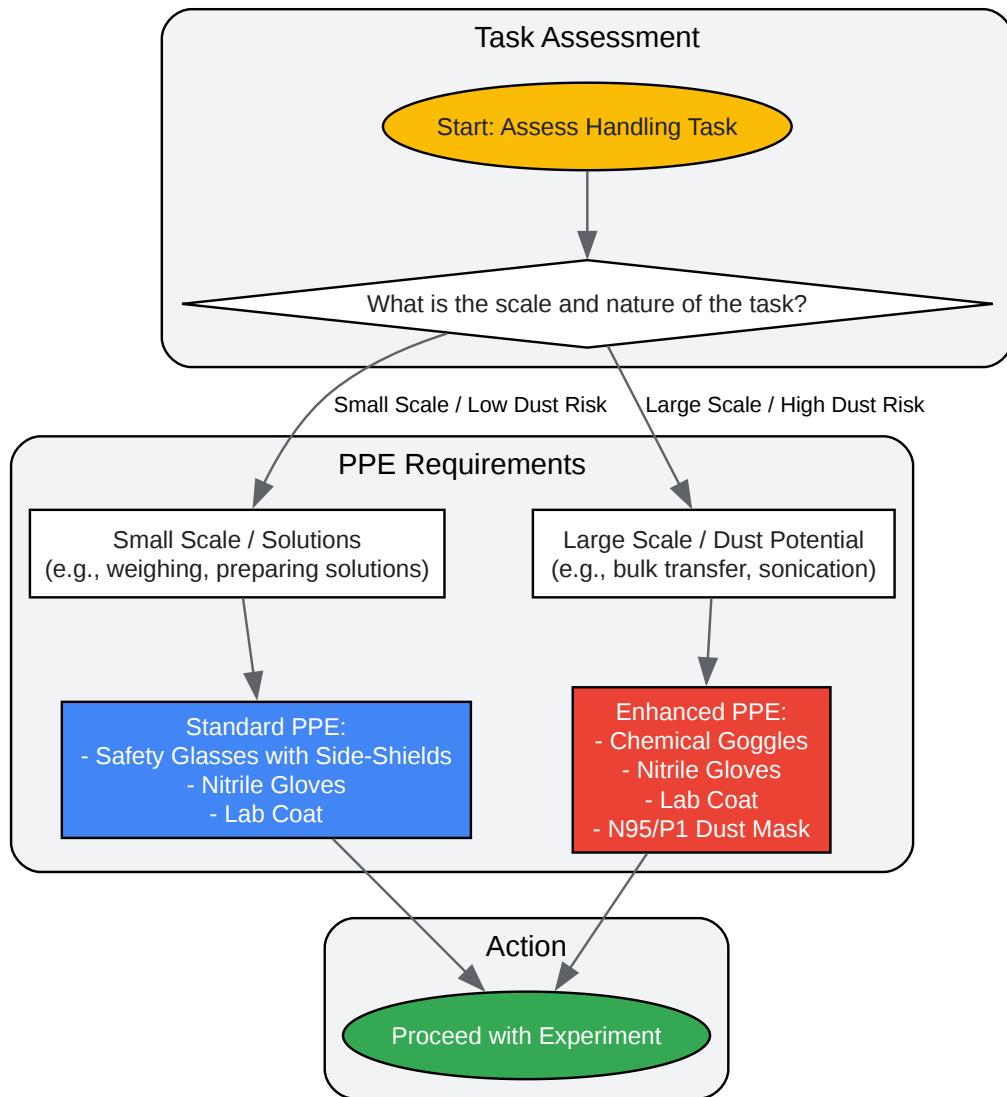
- Evacuate: Alert personnel and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust formation.[\[1\]](#) Place the material into a suitable, closed, and labeled container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly. All cleaning materials must also be disposed of as hazardous waste.

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[1\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[1\]](#)

In all cases of exposure, seek medical attention.

PPE Selection for Handling 1-Hydroxy-2,1-benzoxaborolane

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Caption: PPE selection workflow for handling **1-Hydroxy-2,1-benzoxaborolane**.

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